A Technical Guide to 4'-Hydroxy Fenretinide-d4: Suppliers, Purity, and Experimental Applications

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Compound of Interest

Compound Name:	*4'-Hydroxy Fenretinide-d4*
Cat. No.:	*B15554833*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4'-Hydroxy Fenretinide-d4**, a deuterated analog of the synthetic retinoid fenretinide. This document furnishes crucial information for researchers in drug development and related fields, covering reliable suppliers, purity specifications, and detailed experimental protocols for its principal application as an internal standard in analytical quantification. Furthermore, it elucidates the complex signaling pathways influenced by fenretinide, offering visual representations to aid in understanding its mechanisms of action.

Supplier and Purity Information

4'-Hydroxy Fenretinide-d4 is primarily utilized as an internal standard in analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry and liquid chromatography for the precise quantification of fenretinide in biological samples.[1] Several specialized chemical suppliers offer this deuterated compound. The table below summarizes the available information on suppliers and the purity of their products.

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Supplier	Product Name	CAS Number	Purity	Additional Information
Cayman Chemical	Fenretinide-d4	2118244-64-5	≥99% deuterated forms (d1-d4)	Also provides the non-deuterated form, Fenretinide.[2][3][4]
Veeprho	4'-Hydroxy Fenretinide-D4	N/A	Information available upon request	Offices in the USA and UK.[1]
MedChemExpress	4'-Hydroxy Fenretinide-d4	2714413-41-7	Certificate of Analysis available upon request	Offers a Certificate of Analysis for the non-deuterated form (Fenretinide) with a purity of 98.34% by LCMS.
Gentaur	4'-Hydroxy Fenretinide-d4	N/A	Information available upon request	Isotope-Labeled Compound.[5]
LGC Standards	Fenretinide-d4	N/A	Information available upon request	Synonyms: N-(4-Hydroxyphenyl)retinamide-d4, 4-HPR-d4.[6]

Experimental Protocols: Quantification of Fenretinide using LC-MS/MS

The following is a representative, detailed methodology for the quantification of fenretinide in biological matrices, such as plasma and tumor tissue, using **4'-Hydroxy Fenretinide-d4** as an

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internal standard (IS). This protocol is a synthesis of validated methods described in the scientific literature.[7][8][9][10]

1. Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare individual stock solutions of fenretinide and **4'-Hydroxy Fenretinide-d4** (IS) in ethanol at a concentration of 1 mg/mL.
- Standard Working Solutions: Prepare standard working solutions by serially diluting the fenretinide stock solution with ethanol to achieve a range of desired concentrations.
- Internal Standard Working Solution: Prepare a working solution of the **4'-Hydroxy Fenretinide-d4** internal standard in ethanol.
- Calibration Curve and QC Samples: Prepare calibration standards and quality control samples by spiking the appropriate biological matrix (e.g., control plasma or tumor homogenate) with the standard working solutions and a fixed concentration of the internal standard working solution.

2. Sample Preparation (Protein Precipitation)

- To a 100 µL aliquot of the plasma or tumor homogenate sample, add the internal standard solution.
- Add a protein precipitating agent, such as ethanol, typically in a 2:1 or 3:1 ratio to the sample volume.
- Vortex the mixture vigorously to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm for 10 minutes at 4°C) to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

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- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- Chromatographic Column: A reverse-phase column, such as a Zorbax SB-C18 column (3.5 µm, 50 × 2.1 mm), is suitable for separation.[8][9]
- Mobile Phase: A gradient elution using a two-component mobile phase is typically employed. For example:
  - Mobile Phase A: 0.1% formic acid in water
  - Mobile Phase B: Acetonitrile
- Flow Rate: A typical flow rate is 0.5 mL/min.[8][9]
- Ionization Mode: Positive ion mode is generally used for the detection of fenretinide and its deuterated internal standard.
- Multiple Reaction Monitoring (MRM): The mass spectrometer is operated in MRM mode to monitor specific precursor-to-product ion transitions for both fenretinide and **4'-Hydroxy Fenretinide-d4**. This provides high selectivity and sensitivity.

4. Data Analysis

- The concentration of fenretinide in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard.
- A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations.
- The concentration of fenretinide in the test samples is then interpolated from this calibration curve.

Signaling Pathways of Fenretinide

Fenretinide exerts its biological effects, including its anticancer properties, through the modulation of multiple complex signaling pathways. Its mechanisms of action are multifaceted,

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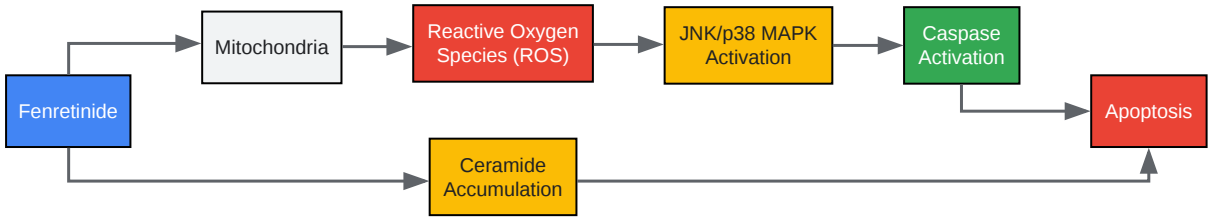
primarily involving the induction of apoptosis and the generation of reactive oxygen species (ROS).[11][12][13]

Fenretinide-Induced Apoptosis

Fenretinide triggers programmed cell death through both retinoic acid receptor (RAR)-dependent and -independent mechanisms.[14] A key pathway involves the generation of ROS and the subsequent activation of downstream apoptotic cascades.[13][15]



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Caption: Fenretinide-induced apoptosis signaling cascade.

Fenretinide and Reactive Oxygen Species (ROS) Generation

A hallmark of fenretinide's activity is its ability to induce the production of ROS, primarily within the mitochondria.[16][17] This oxidative stress plays a crucial role in initiating the apoptotic process. The generation of ROS is considered a central event in the cytotoxic effects of fenretinide against various cancer cell types.[17]

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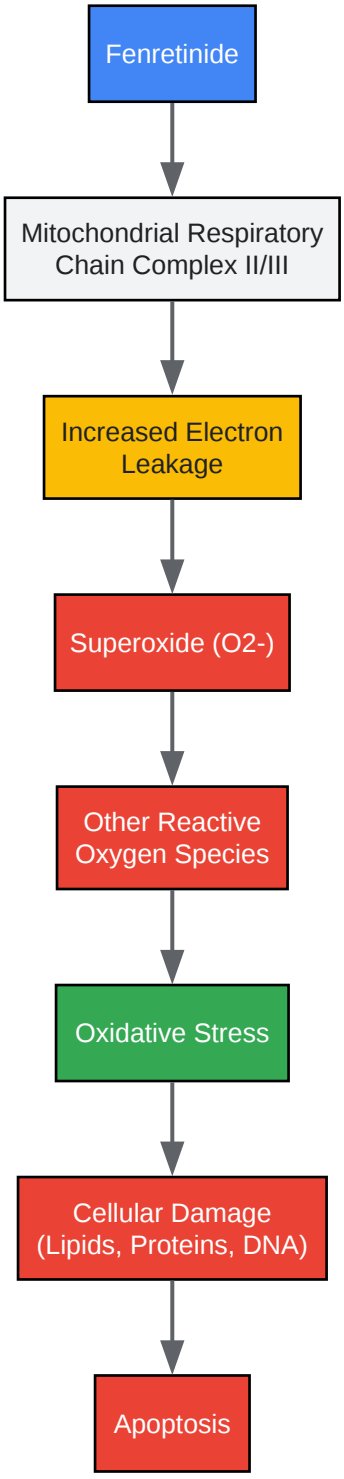

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Caption: Mechanism of fenretinide-induced ROS generation.

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This technical guide serves as a foundational resource for professionals working with **4'-Hydroxy Fenretinide-d4**. By consolidating supplier information, providing a detailed analytical protocol, and illustrating the key signaling pathways, this document aims to facilitate and enhance research and development efforts in the field.

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References

- 1. veeprho.com [veeprho.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Fenretinide-d4 | CAS 2118244-64-5 | Cayman Chemical | Biomol.com [biomol.com]
- 4. caymanchem.com [caymanchem.com]
- 5. gentaur.com [gentaur.com]
- 6. Fenretinide-d4 | CAS | LGC Standards [lgcstandards.com]
- 7. mdpi.com [mdpi.com]
- 8. Analysis of Fenretinide and its metabolites in human plasma by liquid chromatography-tandem mass spectrometry and its application to clinical pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Analysis of fenretinide and its metabolites in human plasma by liquid chromatography-tandem mass spectrometry and its application to clinical pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Validated LC-MS/MS Assay for the Quantitative Determination of Fenretinide in Plasma and Tumor and Its Application in a Pharmacokinetic Study in Mice of a Novel Oral Nanoformulation of Fenretinide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Fenretinide in Cancer and Neurological Disease: A Two-Face Janus Molecule - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Fenretinide induces apoptosis and synergises the apoptosis inducing effect of gemcitabine through inhibition of key signalling molecules involved in A549 cell survival in in silico and in vitro analyses - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 13. Mechanisms of fenretinide-induced apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Fenretinide-induced caspase-8 activation and apoptosis in an established model of metastatic neuroblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 15. ovid.com [ovid.com]
- 16. Fenretinide induces mitochondrial ROS and inhibits the mitochondrial respiratory chain in neuroblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 17. academic.oup.com [academic.oup.com]

- To cite this document: BenchChem. [A Technical Guide to 4'-Hydroxy Fenretinide-d4: Suppliers, Purity, and Experimental Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554833/docs#a-technical-guide-to-4-hydroxy-fenretinide-d4-suppliers-purity-and-experimental-applications]

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